

5-Nitroisoquinoline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Nitroisoquinoline

Cat. No.: B018046

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This technical guide provides a comprehensive overview of **5-Nitroisoquinoline**, a key chemical intermediate for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, synthesis, and significant roles in various biological activities, supported by experimental protocols and pathway diagrams.

Core Chemical Identifiers and Properties

5-Nitroisoquinoline is a well-characterized aromatic heterocyclic compound. Below is a summary of its key identifiers and physicochemical properties.

Property	Value	Reference
CAS Number	607-32-9	[1]
Molecular Weight	174.16 g/mol	[1][2][3]
Molecular Formula	C ₉ H ₆ N ₂ O ₂	[2]
Melting Point	106-115 °C	[2]
Appearance	Light yellow to amber to dark green crystalline powder	[2]

Synthesis of Isoquinoline Derivatives

The synthesis of substituted isoquinolines is a fundamental process in medicinal chemistry. While a direct protocol for **5-Nitroisoquinoline** is not detailed here, a representative one-pot procedure for a related compound, 5-bromo-8-nitroisoquinoline, illustrates a common synthetic strategy involving the isoquinoline core.

Experimental Protocol: Synthesis of 5-Bromo-8-nitroisoquinoline[4]

- **Reaction Setup:** A 1-liter, three-necked, round-bottomed flask is equipped with an internal thermometer, a mechanical stirrer, and an addition funnel with a nitrogen inlet.
- **Initial Cooling:** Concentrated sulfuric acid (96%, 340 mL) is added to the flask and cooled to 0°C.
- **Addition of Isoquinoline:** Isoquinoline (40 mL, 44.0 g, 330 mmol) is slowly added from the addition funnel to the stirred acid, ensuring the internal temperature remains below 30°C.
- **Temperature Control:** Careful temperature management is crucial to minimize the formation of the 8-bromoisoquinoline byproduct.
- **Product Isolation:** The desired 5-bromo-8-nitroisoquinoline can be isolated with high purity (>99%) through column chromatography on silica gel, followed by recrystallization.

This method is scalable from gram to kilogram quantities, highlighting its utility in larger-scale production.

Biological Significance and Applications in Drug Discovery

5-Nitroisoquinoline serves as a versatile building block in the synthesis of various biologically active molecules.[2] Its derivatives have been investigated for several therapeutic applications, primarily in oncology.

Anticancer and Antimicrobial Activities

Nitroisoquinoline derivatives have demonstrated significant potential as anticancer and antimicrobial agents. The position of the nitro group on the isoquinoline scaffold is a critical factor in determining the biological potency and selectivity of these compounds.[3] Studies have shown that these compounds can exhibit cytotoxicity against various cancer cell lines.[3]

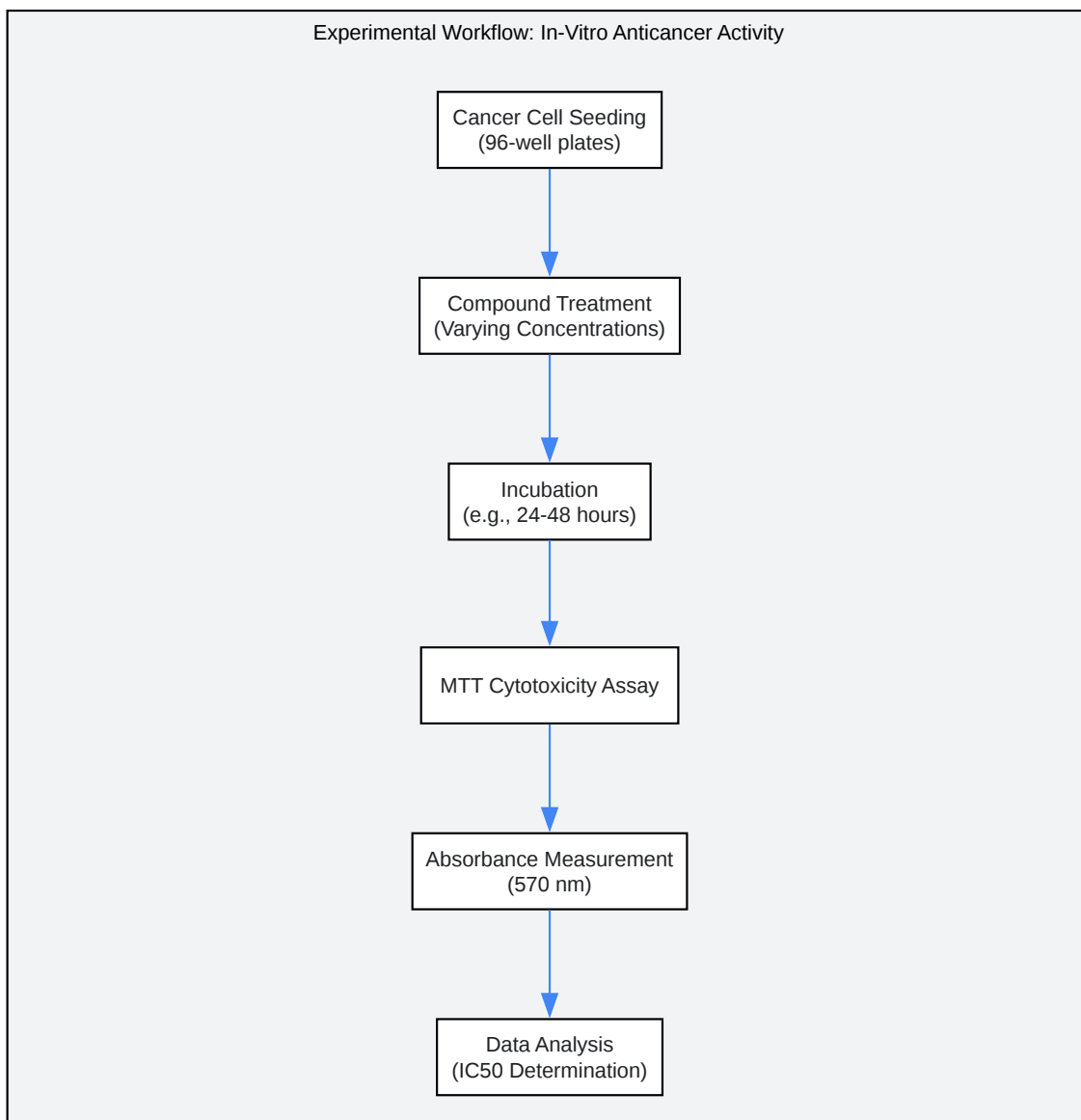
Enzyme Inhibition and Signaling Pathways

A key mechanism of action for the anticancer effects of nitroaromatic compounds is the inhibition of enzymes crucial for cell proliferation and survival, such as protein kinases.[3] While the specific signaling pathways for **5-Nitroisoquinoline** are a subject of ongoing research, related nitro-substituted quinolines and isoquinolines have been shown to inhibit signaling pathways like EGFR/VEGFR-2.[3]

Furthermore, the related compound 5-aminoisoquinoline is a known inhibitor of Poly (ADP-ribose) polymerase 1 (PARP-1), an enzyme involved in DNA repair. PARP inhibitors are a class of targeted cancer therapies.

The biological activity of nitroaromatic compounds like **5-Nitroisoquinoline** is also associated with their capacity to generate reactive oxygen species (ROS) and nitric oxide (NO), a vital signaling molecule. The nitro group can be a source of NO, which plays a role in numerous physiological and pathological processes.[5]

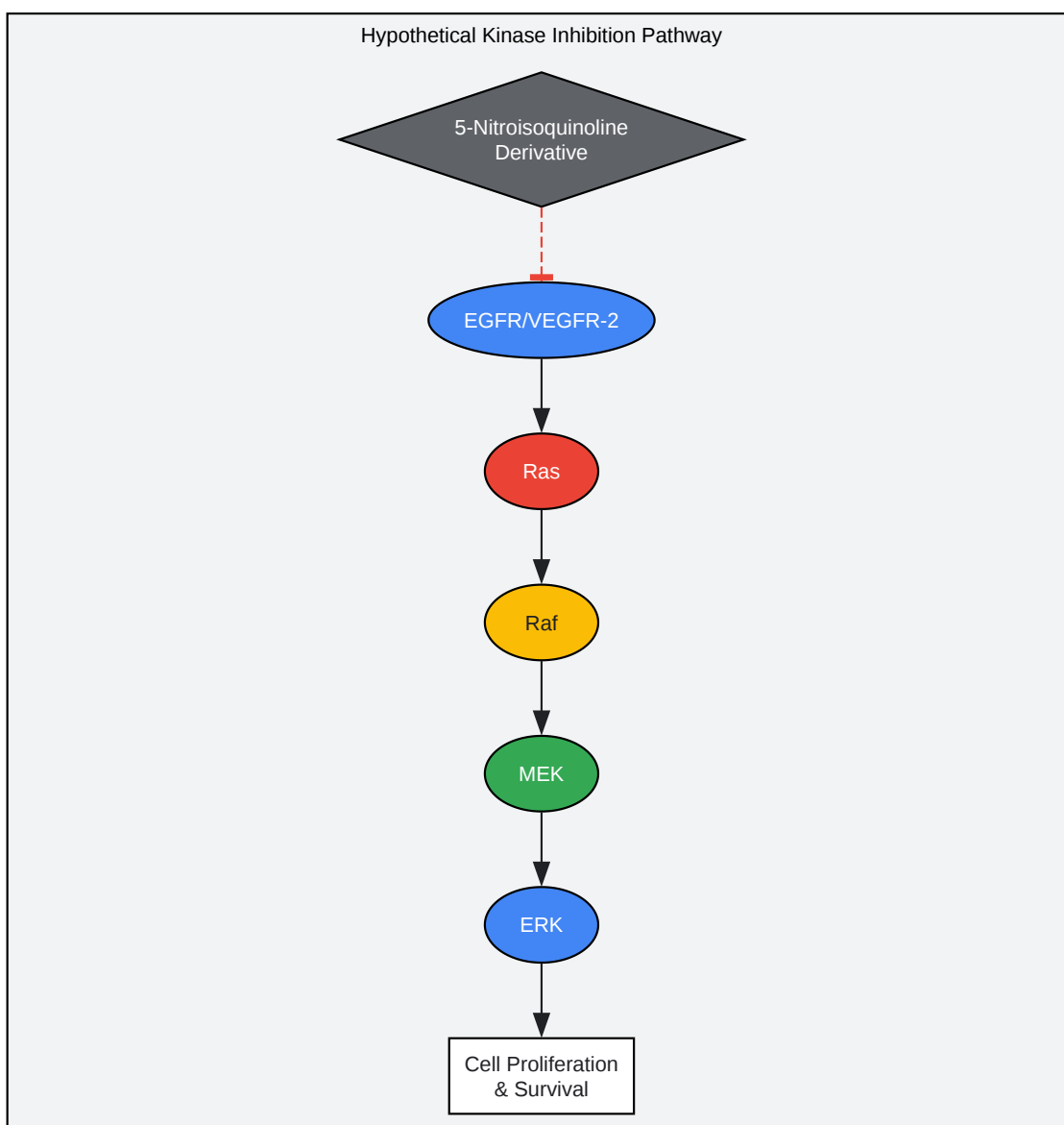
Below is a diagram illustrating a general workflow for evaluating the in-vitro anticancer activity of compounds such as **5-Nitroisoquinoline** derivatives.



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Caption: A typical experimental workflow for assessing the in-vitro anticancer activity of test compounds.

The following diagram depicts a simplified, hypothetical signaling pathway that could be targeted by kinase inhibitors derived from the isoquinoline scaffold.



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